

Personal protective equipment for handling TG2-179-1

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Compound of Interest

Compound Name: **TG2-179-1**
Cat. No.: **B14085983**

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Essential Safety and Handling Guide for TG2-179-1

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **TG2-179-1**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Chemical Profile and Hazards:

TG2-179-1 is identified as a potent inhibitor of BRCA1-associated protein 1 (BAP1) and is utilized in cancer research, particularly for colon cancer studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It functions by covalently binding to the active site of BAP1, which can induce cytotoxic activity and apoptosis in cancer cells.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) While specific hazard classifications are detailed in the Safety Data Sheet (SDS), compounds with cytotoxic properties warrant careful handling to avoid exposure.

Property	Information	Source
CAS Number	1135023-19-6	[1] [2]
Molecular Formula	C ₂₂ H ₁₄ ClFN ₄ O ₂ S ₂	[1] [2]
Appearance	Solid	[1]
Storage	Store at -20°C	[1]
Stability	≥ 4 years at -20°C	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the "last line of defense" against chemical exposure in the laboratory.^[6] The minimum required PPE for handling **TG2-179-1** includes:

PPE Category	Specific Requirements	Rationale
Body Protection	Flame-resistant lab coat.	Protects skin and clothing from splashes and spills. ^{[7][8]}
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields. A face shield should be worn over safety glasses or goggles when there is a significant splash hazard.	Protects against chemical splashes, dust, and flying debris. ^{[7][8][9]}
Hand Protection	Chemically resistant gloves (e.g., nitrile). For chemicals of unknown toxicity, consider double-gloving with a flexible laminate glove underneath a heavy-duty outer glove.	Prevents skin contact and absorption. ^{[7][8]} Always consult the glove manufacturer's compatibility chart for specific chemicals. ^[6]
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects. ^{[7][8]}
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a respirator (e.g., N95 or higher) may be necessary.	Minimizes inhalation of the compound, especially when handling the solid powder. ^[8]

A hazard assessment of the specific laboratory operations is necessary to determine if additional PPE is required.^[10]

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation: Before handling, thoroughly review the Safety Data Sheet for **TG2-179-1**. Ensure all necessary PPE is available and in good condition. Designate a specific area for handling, preferably within a chemical fume hood.
- Weighing: To minimize inhalation of the solid compound, handle it in a fume hood or a ventilated balance enclosure.
- Solution Preparation: **TG2-179-1** is soluble in DMF (2 mg/ml), Ethanol (2 mg/ml), and DMSO (1 mg/ml).^[1] When dissolving, add the solvent slowly to the solid. Ultrasonic and warming may be needed for DMF.^[4]
- Experimentation: Conduct all experimental procedures involving **TG2-179-1** within a fume hood to contain any potential aerosols or vapors.
- Post-Handling: After handling, decontaminate all surfaces and non-disposable equipment. Remove and dispose of PPE as hazardous waste. Wash hands thoroughly with soap and water.

Spill Management:

In case of a spill, evacuate the area if necessary. Wearing full PPE, contain the spill with absorbent materials. For solid spills, carefully sweep or scoop the material to avoid creating dust.^[11] Place all contaminated materials into a sealed and labeled hazardous waste container.

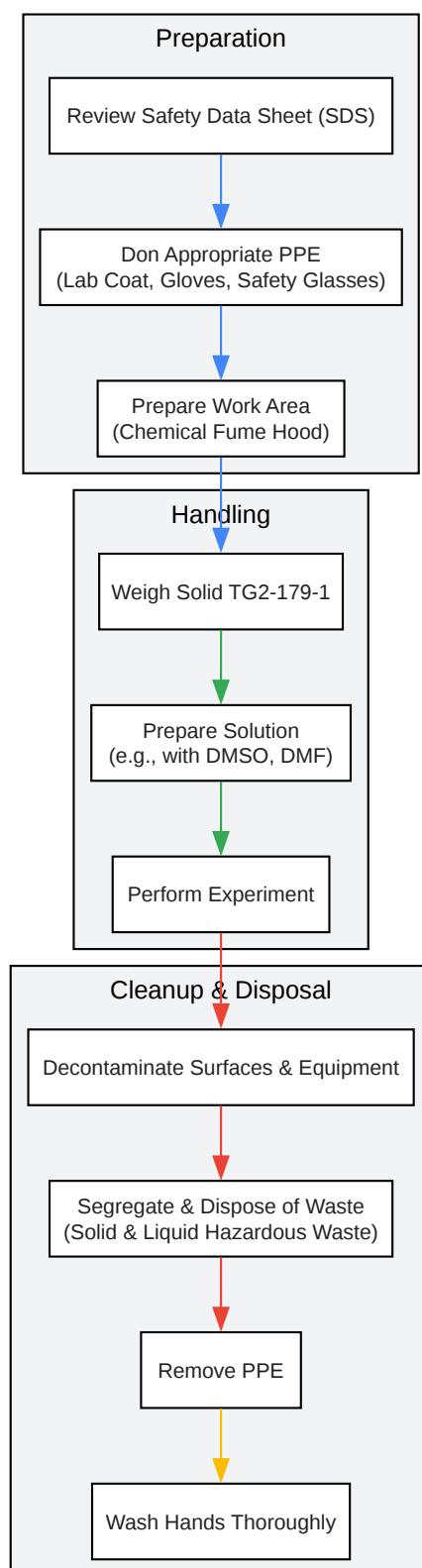
Disposal Plan:

All waste contaminated with **TG2-179-1** must be treated as hazardous chemical waste.^{[11][12]}

- Waste Segregation:
 - Solid Waste: Dispose of all contaminated disposable items (e.g., gloves, pipette tips, weigh boats) in a designated, clearly labeled hazardous waste container.^[11]
 - Liquid Waste: Collect all solutions containing **TG2-179-1** in a separate, sealed, and labeled hazardous waste container.^{[11][12]} Do not mix with other waste streams.^[12]

- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**TG2-179-1**".[\[12\]](#)
- Storage: Store hazardous waste containers in a designated, secure area.
- Final Disposal: Arrange for pickup and disposal by a certified hazardous waste disposal company through your institution's Environmental Health and Safety (EHS) department.[\[12\]](#)

Experimental Workflow

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